

# Crystal Structure of Sildenafil: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Sildenafil Nitrate*

CAS No.: *252951-59-0*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the crystal structure of sildenafil, the active pharmaceutical ingredient in Viagra®. A comprehensive understanding of the solid-state properties of an active pharmaceutical ingredient (API) is critical for drug development, as these properties can significantly influence the drug's stability, solubility, and bioavailability. This document summarizes the crystallographic and thermal analysis data for key crystalline forms of sildenafil and outlines the experimental protocols for their characterization.

While the crystal structure of **sildenafil nitrate** trihydrate has been reported, specific crystallographic data from the primary literature was not accessible for this guide.<sup>[1][2][3][4]</sup> Therefore, this document focuses on a comparative analysis of two of the most well-characterized and commercially relevant solid forms: sildenafil free base (Form I) and sildenafil citrate monohydrate.

## Comparative Crystallographic Data

The solid-state form of sildenafil can exist as polymorphs of the free base, salts, co-crystals, and solvates.[5] The two most common crystal forms are the monoclinic Form I of the free base and the orthorhombic form of the citrate salt.[1][6] The crystallographic data for these two forms, as determined by single-crystal X-ray diffraction, are summarized in Table 1 for a clear comparison.

| Parameter               | Sildenafil Free Base (Form I) | Sildenafil Citrate Monohydrate                       |
|-------------------------|-------------------------------|------------------------------------------------------|
| Chemical Formula        | $C_{22}H_{30}N_6O_4S$         | $C_{22}H_{31}N_6O_4S^+ \cdot C_6H_7O_7^- \cdot H_2O$ |
| Molecular Weight        | 474.59 g/mol                  | 666.71 g/mol                                         |
| Crystal System          | Monoclinic                    | Orthorhombic                                         |
| Space Group             | P2 <sub>1</sub> /c            | Pbca                                                 |
| Unit Cell Parameters    |                               |                                                      |
| a                       | 17.273(1) Å                   | 24.002(4) Å                                          |
| b                       | 17.0710(8) Å                  | 10.9833(17) Å                                        |
| c                       | 8.3171(4) Å                   | 24.363(3) Å                                          |
| α                       | 90°                           | 90°                                                  |
| β                       | 99.326(2)°                    | 90°                                                  |
| γ                       | 90°                           | 90°                                                  |
| Volume (V)              | 2420.0(3) Å <sup>3</sup>      | 6422.9(17) Å <sup>3</sup>                            |
| Z (molecules/unit cell) | 4                             | 8                                                    |
| Calculated Density (ρ)  | 1.302 g/cm <sup>3</sup>       | 1.379 g/cm <sup>3</sup>                              |
| Reference               | [6][7][8][9]                  | [6]                                                  |

## Thermal Analysis Data

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are essential techniques for characterizing the thermal properties of pharmaceutical solids, including melting point, decomposition temperature, and solvent/water content. Table 2 summarizes typical thermal events for sildenafil free base and sildenafil citrate.

| Analysis | Sildenafil Free Base                                        | Sildenafil Citrate                                                                                                                                                                                                                                                                                       |
|----------|-------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| DSC      | Sharp endothermic peak corresponding to melting.            | A sharp endothermic event is observed, typically in the range of 189-197°C, corresponding to its melting point. <a href="#">[10]</a> <a href="#">[11]</a>                                                                                                                                                |
| TGA      | Thermally stable with decomposition at higher temperatures. | A slight mass loss may be observed due to dehydration, followed by a significant mass loss corresponding to the evaporation and decomposition of citric acid in the temperature range of 185-230°C. <a href="#">[11]</a> Further decomposition of the sildenafil molecule occurs at higher temperatures. |

## Experimental Protocols

The following are detailed methodologies for the key experiments used in the crystal structure analysis of sildenafil.

### Single-Crystal X-ray Diffraction (SC-XRD)

Single-crystal X-ray diffraction is the definitive method for determining the three-dimensional atomic arrangement of a crystalline solid.

Methodology:

- **Crystal Growth:** High-quality single crystals of sildenafil or its salts are grown using techniques such as slow evaporation from a suitable solvent (e.g., acetone for sildenafil

base), vapor diffusion, or cooling crystallization.

- **Crystal Mounting:** A suitable single crystal (typically <0.5 mm in all dimensions) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a single-crystal X-ray diffractometer. Data is collected at a controlled temperature (often 100 K or room temperature) using a monochromatic X-ray source (e.g., Mo K $\alpha$  or Cu K $\alpha$  radiation). A series of diffraction images are collected as the crystal is rotated.
- **Data Processing:** The collected diffraction data is processed to determine the unit cell parameters and space group. The intensities of the diffraction spots are integrated.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods and then refined using full-matrix least-squares on  $F^2$ . All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms may be located from the difference Fourier map or placed in calculated positions.

## Powder X-ray Diffraction (PXRD)

PXRD is a powerful technique for phase identification, polymorph screening, and determining the crystallinity of a sample.

Methodology:

- **Sample Preparation:** A small amount of the crystalline powder (typically 10-50 mg) is gently ground to ensure a random orientation of the crystallites. The powder is then packed into a sample holder.
- **Instrument Setup:** The analysis is performed using a powder X-ray diffractometer. The X-ray source is typically Cu K $\alpha$  radiation.
- **Data Collection:** The sample is scanned over a specific range of  $2\theta$  angles (e.g.,  $5^\circ$  to  $40^\circ$   $2\theta$ ) with a defined step size and scan speed.
- **Data Analysis:** The resulting diffraction pattern (a plot of intensity vs.  $2\theta$ ) is analyzed. The peak positions are characteristic of the crystal lattice, and the pattern serves as a fingerprint for a specific crystalline phase.

## Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature, allowing for the determination of thermal transitions.

Methodology:

- **Sample Preparation:** A small amount of the sample (typically 2-5 mg) is accurately weighed into an aluminum pan, which is then hermetically sealed.
- **Instrument Setup:** The analysis is performed using a calibrated DSC instrument. An inert atmosphere is maintained using a purge gas (e.g., nitrogen).
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
- **Data Analysis:** The resulting thermogram shows endothermic (heat absorbing) and exothermic (heat releasing) events. For sildenafil, the key event is the endothermic peak corresponding to melting.

## Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature, providing information on thermal stability, decomposition, and solvent/water content.

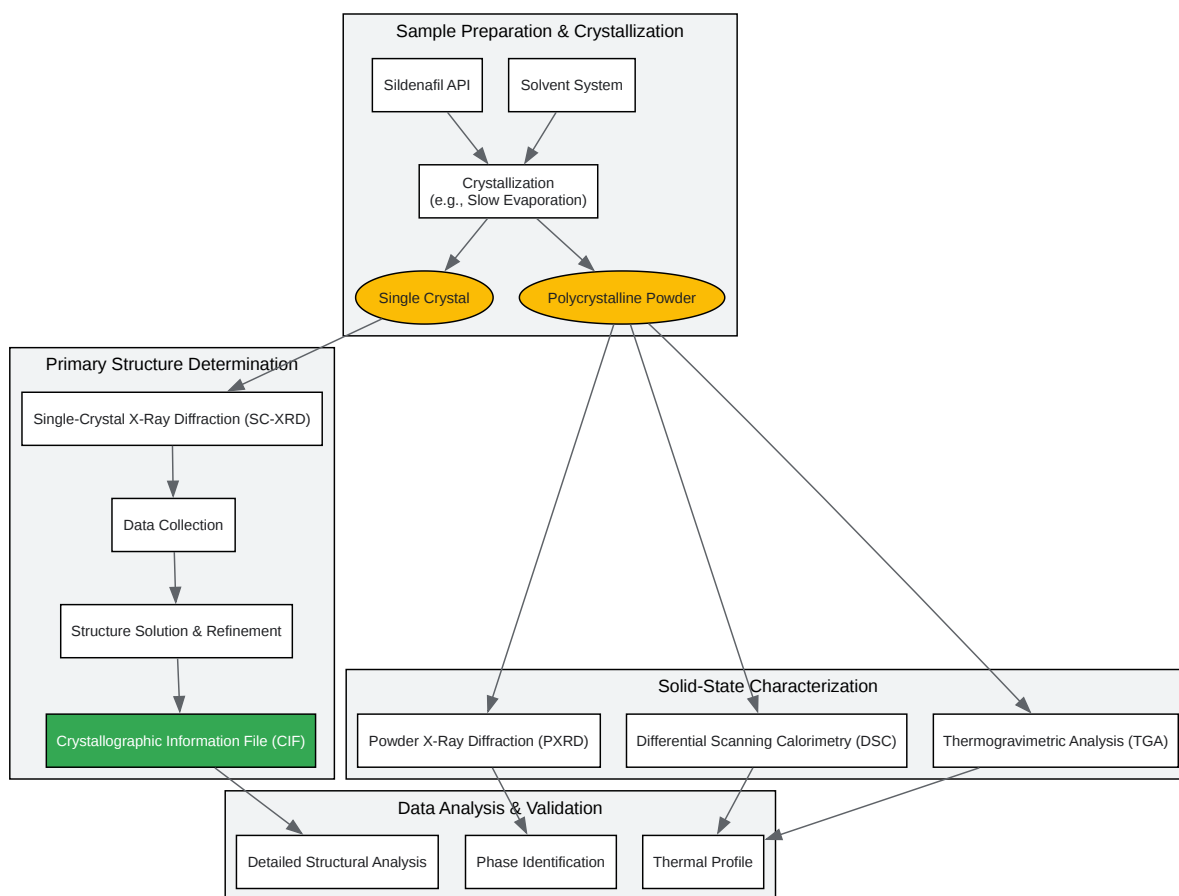
Methodology:

- **Sample Preparation:** A small amount of the sample (typically 5-10 mg) is placed in a tared TGA pan (e.g., alumina or platinum).
- **Instrument Setup:** The analysis is performed using a TGA instrument. An inert nitrogen atmosphere is typically used.
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
- **Data Analysis:** The TGA curve plots the percentage of mass loss versus temperature. The derivative of this curve (DTG) can be used to identify the temperatures at which the rate of

mass loss is at a maximum.

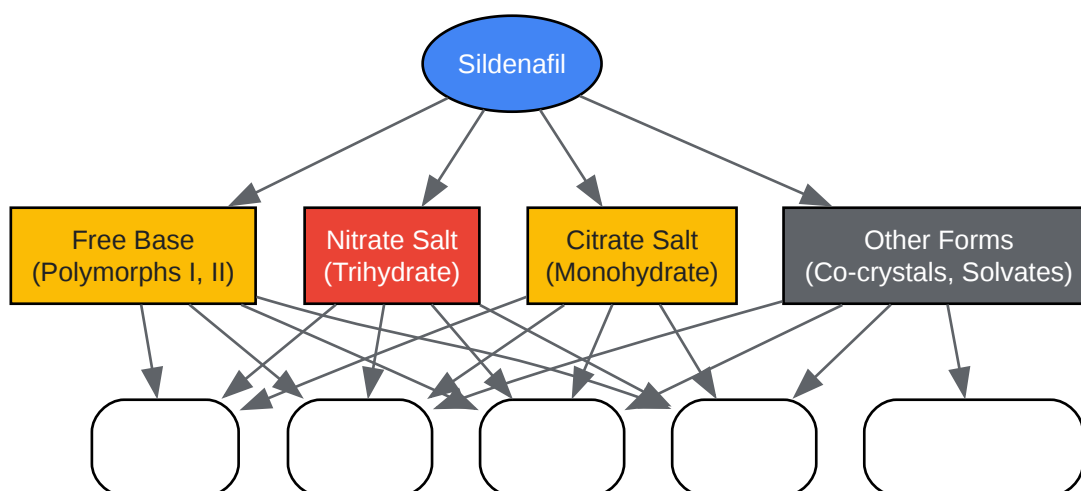
## Visualizations

The following diagrams illustrate the workflow of crystal structure analysis and the relationship between different solid forms of sildenafil and the analytical techniques used for their characterization.



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General workflow for pharmaceutical crystal structure analysis.



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Sildenafil solid forms and their characterization techniques.

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## References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. [DSpace \[diposit.ub.edu\]](#)
- 6. Sildenafil 4.0—Integrated Synthetic Chemistry, Formulation and Analytical Strategies Effecting Immense Therapeutic and Societal Impact in the Fourth Industrial Era - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [PDF] Molecular and Crystal Structure of Sildenafil Base | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 8. [znaturforsch.com \[znaturforsch.com\]](#)
- 9. Molecular and Crystal Structure of Sildenafil Base | CoLab [[colab.ws](https://colab.ws/)]

- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. dergipark.org.tr \[dergipark.org.tr\]](https://dergipark.org.tr)
- To cite this document: BenchChem. [Crystal Structure of Sildenafil: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15723872/docs#crystal-structure-of-sildenafil-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15723872/docs#crystal-structure-of-sildenafil-an-in-depth-technical-guide)

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